

# Application Notes and Protocols for Samarium-152 in Nuclear Physics Research

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## Compound of Interest

Compound Name: Samarium-152

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## Introduction to Samarium-152

**Samarium-152** ( $^{152}\text{Sm}$ ) is a stable isotope of samarium with a natural abundance of 26.74%<sup>[1]</sup>. It is of significant interest in nuclear physics research due to its position in a region of the nuclear chart that exhibits a rapid transition from spherical to deformed nuclear shapes. This transitional nature makes  $^{152}\text{Sm}$  an excellent laboratory for studying the evolution of nuclear structure and for testing various theoretical models of the atomic nucleus. Its applications range from fundamental studies of nuclear collectivity and shape coexistence to practical uses in the production of medical radioisotopes.

## Key Applications in Nuclear Physics Research

The primary applications of  $^{152}\text{Sm}$  in nuclear physics research revolve around elucidating its complex nuclear structure. Key areas of investigation include:

- **Study of Nuclear Deformation and Shape Coexistence:**  $^{152}\text{Sm}$  is a prime example of a nucleus exhibiting a shape phase transition.<sup>[2]</sup> Research focuses on understanding the coexistence of different nuclear shapes, such as spherical and deformed (prolate) configurations, within the same nucleus.<sup>[3][4][5]</sup>
- **Validation of Nuclear Models:** The rich level structure of  $^{152}\text{Sm}$  provides a testing ground for various nuclear models, most notably the Interacting Boson Model (IBM).<sup>[6][7]</sup> This model

describes the collective properties of nuclei in terms of interacting bosons and has been successfully applied to explain the energy levels and electromagnetic transition probabilities in  $^{152}\text{Sm}$ .

- **Investigation of Collective Excitations:** The low-lying excited states of  $^{152}\text{Sm}$  are characterized by collective motion of the nucleons, giving rise to rotational and vibrational bands.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#) Experimental studies aim to map out these bands and understand their properties.
- **Neutron Capture Cross-Section Measurements:** Accurate measurements of the neutron capture cross-section of  $^{152}\text{Sm}$  are important for nuclear astrophysics, particularly for understanding the s-process of nucleosynthesis, and for reactor physics applications.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Production of the Medical Isotope Samarium-153:**  $^{152}\text{Sm}$  serves as the target material for the production of the radioisotope Samarium-153 ( $^{153}\text{Sm}$ ) through neutron capture.[\[10\]](#)[\[11\]](#)  $^{153}\text{Sm}$  is used in palliative care for the treatment of bone pain from cancer metastases.

## Quantitative Data Summary

The following tables summarize key quantitative data for **Samarium-152**, compiled from various experimental and evaluated sources.

Table 1: Neutron Capture Cross-Sections for the  $^{152}\text{Sm}(n,\gamma)^{153}\text{Sm}$  Reaction

Neutron Energy (eV)	Cross-Section (barns)	Reference
0.0253	~206	<a href="#">[10]</a>
0.0334	$184 \pm 22$	<a href="#">[10]</a>
0.0536	$144.6 \pm 8.6$	<a href="#">[10]</a> <a href="#">[11]</a>

Table 2: Selected Energy Levels of  $^{152}\text{Sm}$

Excitation Energy (keV)	Spin and Parity ( $J\pi$ )	Band Assignment
0.0	$0^+$	Ground State Band
121.78	$2^+$	Ground State Band
366.49	$4^+$	Ground State Band
684.75	$0^+$	Beta-vibrational Band
810.45	$2^+$	Beta-vibrational Band
963.38	$6^+$	Ground State Band
1085.87	$2^+$	Gamma-vibrational Band
1233.86	$3^+$	Gamma-vibrational Band

Note: This table presents a selection of well-established low-lying levels. A more comprehensive list can be found in evaluated nuclear data libraries such as ENSDF.[\[13\]](#)

Table 3: Selected B(E2) Transition Probabilities in  $^{152}\text{Sm}$

Initial State ( $E_i, J\pi_i$ )	Final State ( $E_f, J\pi_f$ )	B(E2) Value ( $e^2b^2$ )	Reference
121.78, $2^+$	0.0, $0^+$	$0.735 \pm 0.015$	<a href="#">[14]</a> <a href="#">[15]</a>
366.49, $4^+$	121.78, $2^+$	$1.14 \pm 0.04$	<a href="#">[14]</a> <a href="#">[15]</a>
810.45, $2^+$	684.75, $0^+$	$0.048 \pm 0.005$	<a href="#">[14]</a> <a href="#">[15]</a>
1085.87, $2^+$	0.0, $0^+$	$0.0034 \pm 0.0004$	<a href="#">[14]</a> <a href="#">[15]</a>

## Experimental Protocols

The following sections provide detailed methodologies for key experiments used in the study of **Samarium-152**.

### Protocol 1: In-beam $\gamma$ -ray Spectroscopy via Coulomb Excitation

Objective: To study the collective properties of  $^{152}\text{Sm}$  by exciting its low-lying states through the electromagnetic interaction with a heavy target nucleus.

#### Methodology:

- Beam and Target:
  - A beam of  $^{152}\text{Sm}$  ions is accelerated to an energy below the Coulomb barrier to ensure that the interaction with the target is purely electromagnetic. A typical facility for such experiments is the 88-Inch Cyclotron at Lawrence Berkeley National Laboratory.
  - A high-Z target, such as a thin foil of  $^{208}\text{Pb}$ , is used to maximize the Coulomb interaction.
- Experimental Setup:
  - The target is placed in a vacuum chamber at the center of a large array of high-purity germanium (HPGe) detectors, such as Gammasphere or GRETINA. These arrays provide high efficiency and good energy resolution for detecting the emitted  $\gamma$ -rays.
  - Particle detectors, such as silicon strip detectors, are placed at forward angles to detect the scattered  $^{152}\text{Sm}$  and recoiling  $^{208}\text{Pb}$  nuclei in coincidence with the  $\gamma$ -rays. This allows for the reconstruction of the scattering kinematics and Doppler correction of the  $\gamma$ -ray energies.
- Data Acquisition:
  - Data is collected in an event-by-event mode, where for each event, the energy and detection time of each  $\gamma$ -ray and scattered particle are recorded.
  - A coincidence window of a few tens of nanoseconds is typically used to select events where a  $\gamma$ -ray is detected in prompt coincidence with a scattered particle.
- Data Analysis:
  - The  $\gamma$ -ray spectra are Doppler-corrected based on the velocity and direction of the emitting  $^{152}\text{Sm}$  nucleus, which is determined from the particle detector data.
  - The yields of the different  $\gamma$ -ray transitions are extracted from the corrected spectra.

- The B(E2) transition probabilities are determined from the measured  $\gamma$ -ray yields using a Coulomb excitation analysis code like GOSIA.

## Protocol 2: Neutron Capture Cross-Section Measurement via Activation

Objective: To measure the cross-section for the  $^{152}\text{Sm}(n,\gamma)^{153}\text{Sm}$  reaction at a specific neutron energy.

Methodology:

- Sample Preparation:
  - A known mass of highly enriched  $^{152}\text{Sm}_2\text{O}_3$  powder is pressed into a pellet.
  - A monitor foil with a well-known neutron capture cross-section, such as gold ( $^{197}\text{Au}$ ), is prepared in a similar fashion.
- Irradiation:
  - The  $^{152}\text{Sm}$  sample and the monitor foil are irradiated simultaneously in a well-characterized neutron beam. A research reactor, such as the TRIGA Mark-II, can be used to provide a thermal or epithermal neutron flux.[\[11\]](#)
  - The irradiation time is chosen to be long enough to produce a sufficient amount of  $^{153}\text{Sm}$  activity, but not so long that the activity of the monitor foil becomes too high for accurate measurement.
- Activity Measurement:
  - After irradiation, the samples are removed from the neutron beam and transported to a low-background counting station.
  - The  $\gamma$ -ray activity of the  $^{153}\text{Sm}$  (half-life ~46.75 hours) and the monitor nuclide (e.g.,  $^{198}\text{Au}$ , half-life ~2.7 days) is measured using a calibrated HPGe detector.

- The characteristic  $\gamma$ -ray lines of  $^{153}\text{Sm}$  (e.g., 103.2 keV) and the monitor nuclide are used for quantification.
- Data Analysis:
  - The net peak areas of the characteristic  $\gamma$ -ray lines are determined from the measured spectra.
  - Corrections are applied for  $\gamma$ -ray attenuation, detector efficiency, and the decay of the nuclides during and after irradiation.
  - The neutron capture cross-section of  $^{152}\text{Sm}$  is calculated relative to the known cross-section of the monitor reaction.

### Protocol 3: Study of Excited States via $\beta$ -Decay of $^{152}\text{Eu}$

Objective: To populate and study the excited states of  $^{152}\text{Sm}$  through the electron capture and  $\beta^-$  decay of  $^{152}\text{Eu}$ .

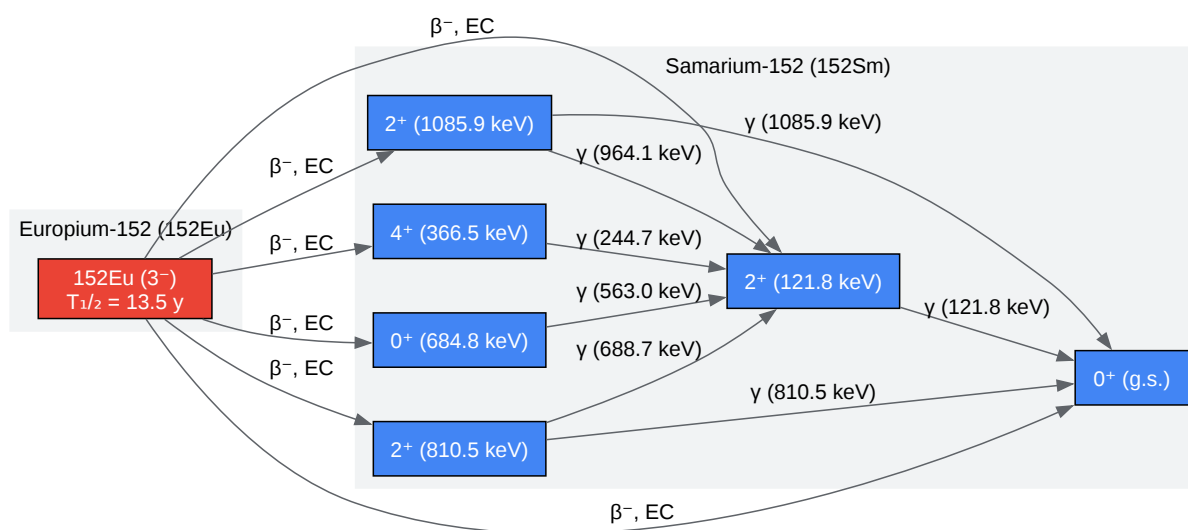
Methodology:

- Source Preparation:
  - A source of  $^{152}\text{Eu}$  (half-life ~13.5 years) is obtained. This isotope conveniently populates a wide range of excited states in  $^{152}\text{Sm}$ .
- Experimental Setup:
  - The  $^{152}\text{Eu}$  source is placed at the center of a  $\gamma$ -ray spectrometer consisting of multiple HPGe detectors.
  - For  $\gamma$ - $\gamma$  coincidence measurements, the detectors are arranged in close geometry to maximize the probability of detecting two coincident  $\gamma$ -rays from the same decay event.
- Data Acquisition:
  - Singles  $\gamma$ -ray spectra are acquired to identify the prominent  $\gamma$ -ray transitions in the decay.

- For more detailed analysis,  $\gamma$ - $\gamma$  coincidence data is collected. An event is recorded when two detectors register a  $\gamma$ -ray within a narrow time window (typically a few tens of nanoseconds).
- Data Analysis:
  - A two-dimensional  $\gamma$ - $\gamma$  coincidence matrix is constructed, with the energy of the  $\gamma$ -ray detected in one detector on one axis and the energy of the coincident  $\gamma$ -ray from another detector on the other axis.
  - By setting a "gate" on a specific  $\gamma$ -ray peak on one axis, a spectrum of coincident  $\gamma$ -rays can be projected onto the other axis. This allows for the identification of cascades of  $\gamma$ -rays and the construction of a level scheme.
  - The intensities of the  $\gamma$ -ray transitions are determined from the singles and coincidence spectra, allowing for the calculation of branching ratios and the population of different excited states.

## Visualizations

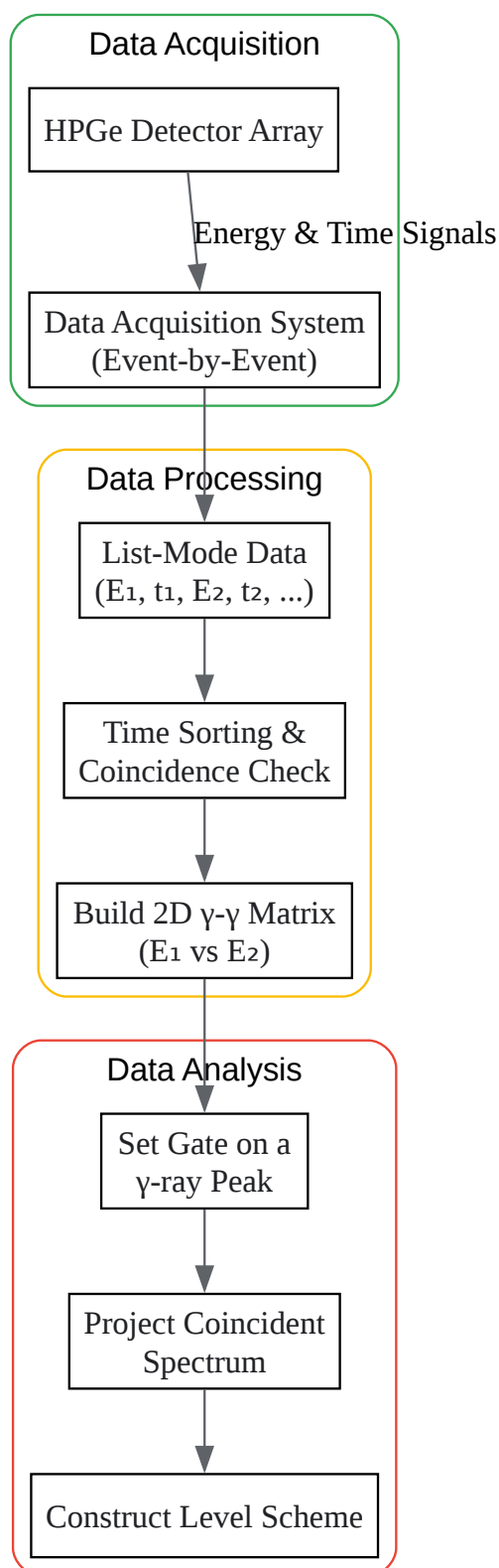
The following diagrams illustrate key concepts and workflows related to the study of **Samarium-152**.



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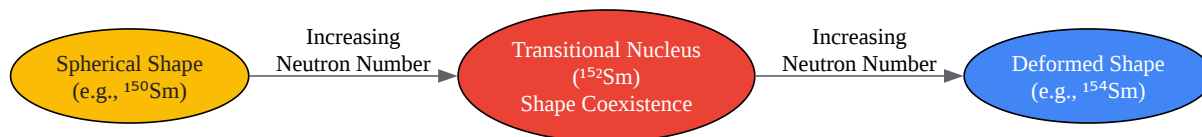
Caption: Simplified decay scheme of  $^{152}\text{Eu}$  populating excited states in  $^{152}\text{Sm}$ .





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Caption: Workflow for  $\gamma$ - $\gamma$  coincidence spectroscopy data analysis.



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Caption: Shape transition in Samarium isotopes around N=90.

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